

A Comprehensive Spectroscopic Guide to 2-Aminopropanamide Hydrochloride for Pharmaceutical Development

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Compound of Interest

Compound Name:	2-Aminopropanamide hydrochloride
CAS No.:	80222-96-4
Cat. No.:	B3038205

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This technical guide provides an in-depth analysis of the spectroscopic data for **2-Aminopropanamide Hydrochloride**, a crucial building block in pharmaceutical research and development. Designed for researchers, scientists, and drug development professionals, this document offers a detailed exploration of its structural features through Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Beyond a mere presentation of data, this guide delves into the rationale behind experimental choices and provides robust, field-proven protocols for data acquisition and interpretation, ensuring scientific integrity and practical applicability.

Introduction: The Significance of 2-Aminopropanamide Hydrochloride

2-Aminopropanamide hydrochloride, the salt of alaninamide, is a versatile chiral intermediate. Its structure, featuring a primary amide and a protonated amine, makes it a valuable precursor in the synthesis of a wide array of pharmaceutical compounds. Accurate

and comprehensive characterization of this molecule is paramount to ensure the identity, purity, and quality of starting materials in a drug development pipeline. Spectroscopic techniques provide a powerful, non-destructive means to elucidate its molecular structure and confirm its identity. This guide will systematically unpack the spectroscopic signature of this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Core Structure

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For **2-Aminopropanamide hydrochloride**, both ^1H and ^{13}C NMR provide unambiguous evidence for its structure.

Experimental Protocol: Acquiring High-Fidelity NMR Spectra

A meticulously executed experimental protocol is the foundation of reliable spectroscopic data. The following procedure is optimized for acquiring high-quality NMR spectra of amino acid hydrochlorides.

Rationale for Solvent Selection: Deuterium oxide (D_2O) is the solvent of choice for **2-Aminopropanamide hydrochloride**. Its high polarity readily dissolves the ionic salt.^[1] Crucially, D_2O is "NMR silent" in the proton spectrum, except for a residual HDO peak, thus not obscuring signals from the analyte.^[2] Furthermore, the deuterium in D_2O will exchange with the labile protons of the amine ($-\text{NH}_3^+$) and amide ($-\text{CONH}_2$) groups, a phenomenon that can be used to confirm their presence.^{[3][4]}

Step-by-Step Protocol:

- **Sample Preparation:** Accurately weigh 5-10 mg of **2-Aminopropanamide hydrochloride** and dissolve it in 0.6-0.7 mL of deuterium oxide (D_2O) in a clean, dry vial.
- **Transfer to NMR Tube:** Transfer the solution to a 5 mm NMR tube. Ensure the sample height is adequate for the spectrometer's detector (typically around 4 cm).
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion and sensitivity.

- Spectrometer Setup:
 - Lock the spectrometer on the deuterium signal of the D₂O solvent.
 - Shim the magnetic field to achieve a narrow and symmetrical solvent peak, ensuring high resolution.
- ¹H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Typical parameters include a 30° pulse angle, a spectral width of approximately 12 ppm, a relaxation delay of 2 seconds, and 16 scans.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C NMR spectrum.
 - A greater number of scans (e.g., 1024 or more) is necessary due to the low natural abundance of the ¹³C isotope. A spectral width of around 200 ppm is appropriate.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phasing the spectrum, and performing baseline correction. Reference the ¹H spectrum to the residual HDO peak (typically around 4.79 ppm) and the ¹³C spectrum using an internal standard or by referencing to the solvent peak if calibrated.[5]

Diagram of the NMR Experimental Workflow:



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Caption: Workflow for NMR sample preparation, data acquisition, and processing.

^1H NMR Spectral Interpretation

The ^1H NMR spectrum of **2-Aminopropanamide hydrochloride** in D_2O is characterized by its simplicity, which directly reflects the molecule's structure.

Table 1: ^1H NMR Spectroscopic Data for **2-Aminopropanamide Hydrochloride** in D_2O

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~1.5	Doublet	3H	$-\text{CH}_3$
~4.0	Quartet	1H	$-\text{CH}$

Note: The signals for the $-\text{NH}_3^+$ and $-\text{CONH}_2$ protons are not observed as they exchange with the deuterium of the D_2O solvent.[\[4\]](#)

Analysis:

- $-\text{CH}_3$ Protons (δ ~1.5 ppm): The methyl protons appear as a doublet due to coupling with the adjacent methine proton ($-\text{CH}$). The integration value of 3H confirms the presence of a methyl group.
- $-\text{CH}$ Proton (δ ~4.0 ppm): The methine proton is deshielded by the adjacent electron-withdrawing amino and carbonyl groups, causing it to resonate further downfield. It appears as a quartet due to coupling with the three protons of the methyl group, following the $n+1$ rule.

^{13}C NMR Spectral Interpretation

The proton-decoupled ^{13}C NMR spectrum provides a direct count of the unique carbon environments in the molecule.

Table 2: ^{13}C NMR Spectroscopic Data for **2-Aminopropanamide Hydrochloride** in D_2O

Chemical Shift (δ) ppm	Assignment
~18-20	-CH ₃
~50-52	-CH
~175-178	-C=O

Analysis:

- -CH₃ Carbon (δ ~18-20 ppm): This upfield signal is characteristic of an aliphatic methyl carbon.
- -CH Carbon (δ ~50-52 ppm): The α -carbon, directly attached to the nitrogen, is shifted downfield.
- -C=O Carbon (δ ~175-178 ppm): The carbonyl carbon of the amide group appears significantly downfield, which is typical for this functional group.^[1]

Infrared (IR) Spectroscopy: Identifying Functional Groups

FTIR spectroscopy is an excellent technique for identifying the functional groups present in a molecule by detecting the vibrations of its bonds.

Experimental Protocol: The KBr Pellet Method

Rationale for Method Selection: For a crystalline solid like **2-Aminopropanamide hydrochloride**, the KBr pellet method is a classic and reliable technique for obtaining a high-quality transmission spectrum.^[6] While Attenuated Total Reflectance (ATR) is faster, the KBr method can provide sharper peaks and is often preferred for creating reference spectra.^[6] Potassium bromide (KBr) is used as the matrix because it is transparent in the mid-infrared region.^[7]

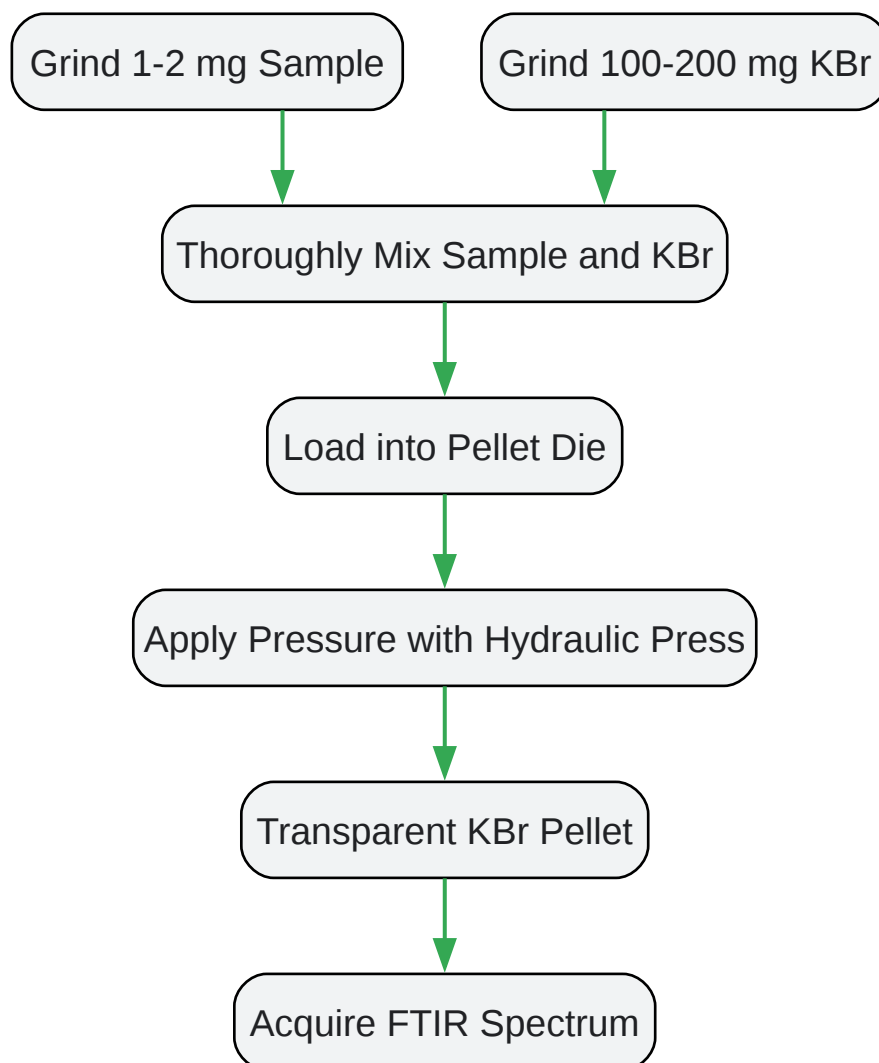
Step-by-Step Protocol:

- Sample and KBr Preparation: Gently grind 1-2 mg of **2-Aminopropanamide hydrochloride** into a fine powder using an agate mortar and pestle. Separately, grind approximately 100-

200 mg of dry, IR-grade KBr.

- **Mixing:** Thoroughly mix the sample and KBr powders.
- **Pellet Formation:** Transfer the mixture to a pellet die and apply several tons of pressure using a hydraulic press to form a transparent or translucent pellet.
- **Data Acquisition:** Place the KBr pellet in the sample holder of an FTIR spectrometer and acquire the spectrum, typically by co-adding 16 or 32 scans over a range of 4000 to 400 cm^{-1} .

Diagram of the KBr Pellet Preparation Workflow:



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Caption: Step-by-step process for preparing a KBr pellet for FTIR analysis.

IR Spectral Interpretation

The IR spectrum of **2-Aminopropanamide hydrochloride** displays characteristic absorption bands that confirm the presence of its key functional groups.

Table 3: Key IR Absorption Bands for **2-Aminopropanamide Hydrochloride**

Wavenumber (cm ⁻¹)	Assignment	Functional Group
3400 - 2800 (broad)	N-H stretching	Ammonium (-NH ₃ ⁺)
~3200 & ~3350	N-H stretching	Amide (-CONH ₂)
~2950	C-H stretching	Alkane (-CH ₃ , -CH)
~1680	C=O stretching (Amide I)	Amide
~1600	N-H bending (Amide II)	Amide
~1450	C-H bending	Alkane (-CH ₃ , -CH)

Analysis:

- **N-H Stretching Region (3400-2800 cm⁻¹):** A very broad and strong absorption in this region is characteristic of the N-H stretching vibrations of the protonated amine (-NH₃⁺). Overlapping with this are the N-H stretching bands of the primary amide, which often appear as two distinct peaks.
- **C-H Stretching Region (~2950 cm⁻¹):** Absorptions in this region are due to the symmetric and asymmetric stretching of the C-H bonds in the methyl and methine groups.
- **Amide I Band (~1680 cm⁻¹):** This strong absorption is primarily due to the C=O stretching vibration of the amide group and is a very reliable indicator of its presence.
- **Amide II Band (~1600 cm⁻¹):** This band arises from a combination of N-H bending and C-N stretching vibrations in the amide linkage.

Mass Spectrometry (MS): Confirming Molecular Weight and Fragmentation

Mass spectrometry is a destructive analytical technique that provides information about the mass-to-charge ratio (m/z) of ions, allowing for the determination of molecular weight and structural fragments.

Experimental Protocol: Electrospray Ionization (ESI)

Rationale for Ionization Method: Electrospray ionization (ESI) is a soft ionization technique well-suited for polar and thermally labile molecules like **2-Aminopropanamide hydrochloride**. [8] It allows the molecule to be ionized into the gas phase with minimal fragmentation, making it ideal for observing the protonated molecular ion.[8]

Step-by-Step Protocol:

- **Sample Preparation:** Prepare a dilute solution of **2-Aminopropanamide hydrochloride** (e.g., 10 $\mu\text{g/mL}$) in a suitable solvent such as a water/methanol mixture.
- **Infusion:** Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 $\mu\text{L/min}$).
- **Ionization:** Apply a high voltage (e.g., 3-5 kV) to the ESI needle to generate a fine spray of charged droplets.
- **Desolvation:** Use a heated capillary and a nebulizing gas (e.g., nitrogen) to evaporate the solvent from the droplets, releasing the analyte ions into the gas phase.
- **Mass Analysis:** Analyze the ions using a mass analyzer (e.g., quadrupole or time-of-flight) in positive ion mode.

Mass Spectrum Interpretation

Table 4: Mass Spectrometry Data for **2-Aminopropanamide Hydrochloride**

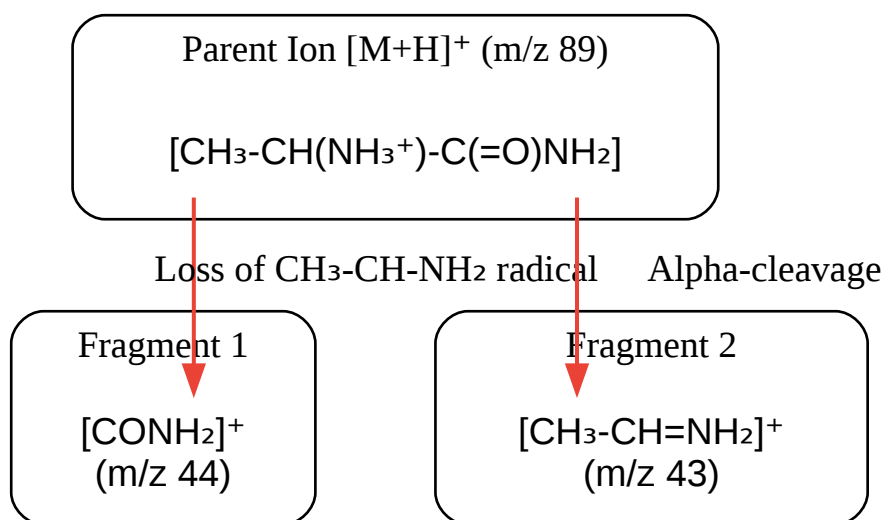
m/z	Assignment
89.1	$[M+H]^+$ (Protonated molecule)
44.0	$[CONH_2]^+$
43.0	$[CH_3-CH=NH_2]^+$

M refers to the free base, 2-Aminopropanamide, with a molecular weight of 88.11 g/mol .

Analysis:

- Protonated Molecular Ion ($[M+H]^+$ at m/z 89.1): The presence of a peak at m/z 89.1 corresponds to the free base ($C_3H_8N_2O$) plus a proton, confirming the molecular weight of the parent molecule.[\[1\]](#)
- Major Fragment (m/z 44.0): A prominent peak is often observed at m/z 44, corresponding to the loss of the aminomethyl radical and formation of the $[CONH_2]^+$ fragment. This is a common fragmentation pathway for primary amides.[\[9\]](#)
- Alpha-Cleavage Fragment (m/z 43.0): Cleavage of the bond between the carbonyl carbon and the α -carbon (alpha-cleavage) results in the formation of the $[CH_3-CH=NH_2]^+$ ion at m/z 43.

Diagram of the Major Fragmentation Pathways:



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Caption: Key fragmentation pathways of protonated 2-Aminopropanamide.

Conclusion

The spectroscopic data presented in this guide— ^1H NMR, ^{13}C NMR, IR, and MS—collectively provide a comprehensive and unambiguous structural confirmation of **2-Aminopropanamide hydrochloride**. The detailed protocols and interpretations serve as a reliable resource for researchers in pharmaceutical development, ensuring the accurate identification and quality control of this vital chemical intermediate. By understanding the principles behind the experimental choices and the nuances of spectral interpretation, scientists can confidently utilize this data in their synthetic and analytical workflows.

References

- Benchchem. (n.d.). Spectroscopic Profile of L-Alaninamide Hydrochloride: A Technical Guide.
- Organomation. (n.d.). NMR Sample Preparation: The Complete Guide.
- National Institutes of Health. (n.d.). Hydrogen-deuterium exchange of aromatic amines and amides using deuterated trifluoroacetic acid. Retrieved from [[Link](#)]
- National Institutes of Health. (n.d.). A tutorial in small molecule identification via electrospray ionization-mass spectrometry: The practical art of structural elucidation. Retrieved from [[Link](#)]
- Wikipedia. (n.d.). Hydrogen–deuterium exchange. Retrieved from [[Link](#)]
- ResearchGate. (2010). Quantitative NMR spectroscopy for accurate purity determination of amino acids, and uncertainty evaluation for different signals. Retrieved from [[Link](#)]
- ACS Publications. (2000). Relating Electrospray Ionization Response to Nonpolar Character of Small Peptides. Analytical Chemistry. Retrieved from [[Link](#)]
- ACS Publications. (2016). NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents Used in Process and Green Chemistry. Organic Process Research & Development. Retrieved from [[Link](#)]

- AZoM. (2012). Attenuated Total Reflection (ATR) Mode - Advantages for FT-IR Spectroscopy. Retrieved from [\[Link\]](#)
- Physics LibreTexts. (2022). 6.3: Electrospray Ionization (ESI) Mass Spectrometry. Retrieved from [\[Link\]](#)
- ACD/Labs. (2023). Exchangeable Protons in NMR—Friend or Foe?. Retrieved from [\[Link\]](#)
- PubMed. (2013). Hydration of amino acids: FTIR spectra and molecular dynamics studies. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2014). 14.17: The Use of Deuterium in ^1H NMR Spectroscopy. Retrieved from [\[Link\]](#)
- MDPI. (2021). Quantitative ^1H Nuclear Magnetic Resonance (qNMR) of Aromatic Amino Acids for Protein Quantification. Retrieved from [\[Link\]](#)
- eGyanKosh. (n.d.). MASS SPECTROMETRY: FRAGMENTATION PATTERNS. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (2020). Modeling amino-acid side chain infrared spectra: the case of carboxylic residues. Retrieved from [\[Link\]](#)
- PubMed. (2017). Concentration Measurement of Amino Acid in Aqueous Solution by Quantitative ^1H NMR Spectroscopy with Internal Standard Method. Retrieved from [\[Link\]](#)
- MDPI. (2024). Moderate Signal Enhancement in Electrospray Ionization Mass Spectrometry by Focusing Electrospray Plume with a Dielectric Layer around the Mass Spectrometer's Orifice. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2024). 24.10: Spectroscopy of Amines. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). ^1H NMR (D_2O , 500 MHz, δ/ppm relative to TMS): 2.62 (s, 9H, $-\text{CH}_3$), 2.88 (t, 2H. Retrieved from [\[Link\]](#)
- Study Mind. (n.d.). Analytical Techniques - Deuterium use in ^1H NMR (A-Level Chemistry). Retrieved from [\[Link\]](#)

- Undergraduate Science Journals. (2016). Infrared Spectroscopy of Amino Acid Side Chains. Retrieved from [\[Link\]](#)
- Reddit. (2023). Transmission FTIR (KBr Pellet) vs. ATR-FTIR for Modified Silica Particles. Retrieved from [\[Link\]](#)
- Mascot. (n.d.). Mascot help: Peptide fragmentation. Retrieved from [\[Link\]](#)
- Oregon State University. (n.d.). ^{13}C NMR Chemical Shift. Retrieved from [\[Link\]](#)
- NMR-Bio. (n.d.). NMR sample preparation guidelines. Retrieved from [\[Link\]](#)
- National Institutes of Health. (2011). Electrospray Ionization Mass Spectrometry: A Technique to Access the Information beyond the Molecular Weight of the Analyte. Retrieved from [\[Link\]](#)
- Emery Pharma. (2018). A Step-By-Step Guide to 1D and 2D NMR Interpretation. Retrieved from [\[Link\]](#)
- ResearchGate. (2022). Fourier Transform Infrared (FTIR) Spectroscopic Analysis of Amino Acid Serine for its Chiral Identification. Retrieved from [\[Link\]](#)
- Specac Ltd. (n.d.). Should I be using KBr pellets in FTIR Spectroscopy. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved from [\[Link\]](#)
- MDPI. (2023). Study on the Mass Spectrometry Fragmentation Patterns for Rapid Screening and Structure Identification of Ketamine Analogues in Illicit Powders. Retrieved from [\[Link\]](#)
- Kintek Solution. (n.d.). What Is The Difference Between Kbr And Atr? A Guide To Choosing The Right Ir Spectroscopy Method. Retrieved from [\[Link\]](#)
- EPFL. (2010). NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the. Retrieved from [\[Link\]](#)
- National Institutes of Health. (2021). Amino acid side chain contribution to protein FTIR spectra: impact on secondary structure evaluation. Retrieved from [\[Link\]](#)

- ResearchGate. (2022). ¿What is the difference in using KBR and ATR, can I study blood samples using the potassium bromide tablet?. Retrieved from [\[Link\]](#)

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- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. scs.illinois.edu [scs.illinois.edu]
- 3. Hydrogen-deuterium exchange of aromatic amines and amides using deuterated trifluoroacetic acid - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. NMR Chemical Shifts of Impurities [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 6. [kindle-tech.com](https://www.kindle-tech.com) [[kindle-tech.com](https://www.kindle-tech.com)]
- 7. [azom.com](https://www.azom.com) [[azom.com](https://www.azom.com)]
- 8. Electrospray Ionization Mass Spectrometry: A Technique to Access the Information beyond the Molecular Weight of the Analyte - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]
- 9. L-Alaninamide hydrochloride(33208-99-0) 1H NMR spectrum [[chemicalbook.com](https://www.chemicalbook.com)]
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